

An In-depth Technical Guide to the Physicochemical Properties of Biguanides

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Compound of Interest

Compound Name: *Ethyl 1,4-dioxaspiro[4.5]decane-8-carboxylate*

Cat. No.: B138826

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Disclaimer: The provided CAS number, 1489-97-0, corresponds to **Ethyl 1,4-dioxaspiro[4.5]decane-8-carboxylate**, a chemical intermediate. Based on the request for information pertinent to drug development professionals, including signaling pathways, this guide focuses on the biguanide class of compounds, which are clinically significant and align with the contextual requirements of the prompt. It is presumed that the provided CAS number was an error.

This technical guide provides a comprehensive overview of the core physicochemical properties, synthetic methodologies, and relevant signaling pathways of biguanides, a class of drugs with significant therapeutic applications, including the widely used anti-diabetic medication, metformin.

Physicochemical Properties of Representative Biguanides

Biguanides are characterized by a core structure of two linked guanidine moieties.^{[1][2]} They are typically colorless solids that are highly soluble in water, forming strongly basic solutions.^[2] The physicochemical properties of three common biguanides are summarized below.

Property	Metformin	Phenformin	Buformin
Molecular Formula	C4H11N5	C10H15N5	C6H15N5
Molecular Weight (g/mol)	129.16	205.26	157.22
pKa	12.4[3]	-	-
logP	-1.43[3][4]	-0.84[4]	-
Melting Point (°C)	223-226	175-178	172-174
Solubility	Freely soluble in water, slightly soluble in ethanol, practically insoluble in acetone and ether.[3]	-	-

Experimental Protocols

A common and efficient method for the synthesis of biguanide derivatives is the reaction of a primary amine with dicyandiamide.[5] Microwave-assisted synthesis has been shown to be an effective approach, offering shorter reaction times and often higher yields.[6]

Protocol 1: Microwave-Assisted Synthesis of N'-substituted Biguanide Dihydrochloride

This protocol describes a general procedure for the synthesis of a biguanide, analogous to the preparation of phenformin.[5]

- Materials:
 - Primary amine (e.g., 2-Phenylethylamine)
 - Dicyandiamide
 - Trimethylsilyl chloride (TMSCl)
 - Dry Acetonitrile (CH3CN)

- Isopropyl alcohol (iPrOH)
- Microwave reactor
- Procedure:
 - To a solution of dicyandiamide (1.0 equivalent) in dry acetonitrile, add the desired primary amine (1.0 equivalent).
 - Add trimethylsilyl chloride (2.2 equivalents) to the mixture.
 - Seal the reaction vessel and place it in the microwave reactor.
 - Irradiate the mixture with microwaves at a temperature of 130-150 °C for 10-15 minutes.
 - After the reaction is complete, cool the vessel to room temperature.
 - The resulting precipitate, the biguanide dihydrochloride, is collected by filtration.
 - Wash the product with cold isopropyl alcohol and dry under vacuum.

The synthesized biguanide derivatives are typically characterized using a variety of spectroscopic and analytical techniques.

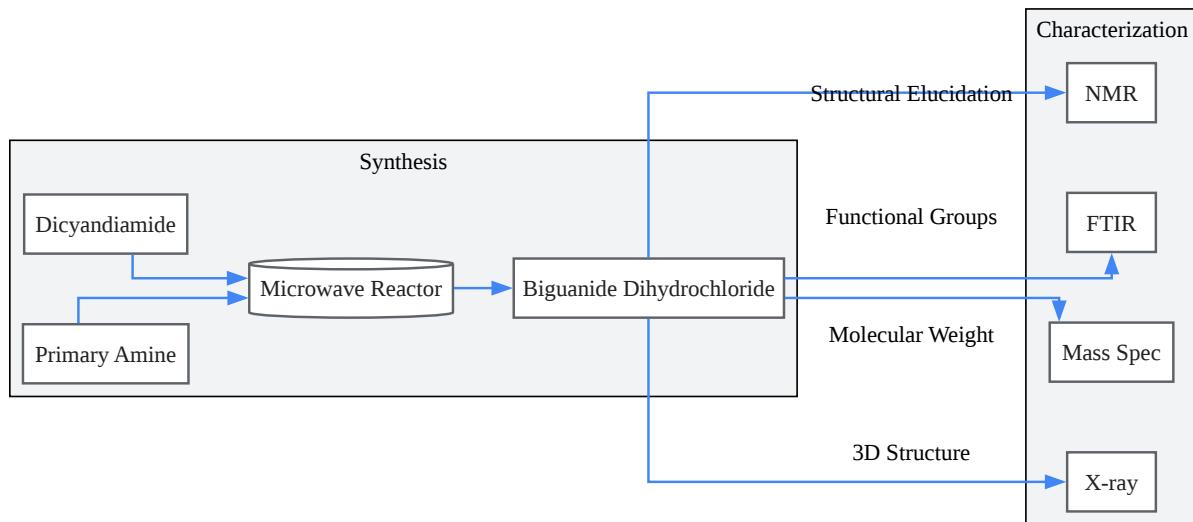
Protocol 2: Spectroscopic and Analytical Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the synthesized biguanide.
 - ^1H NMR: The proton NMR spectrum will show characteristic signals for the protons in the molecule, allowing for the confirmation of the substitution pattern.
 - ^{13}C NMR: The carbon NMR spectrum will display peaks corresponding to the different carbon environments in the biguanide structure. The carbon atoms of the biguanide core typically appear in the range of 158-162 ppm.[1]
- Fourier-Transform Infrared (FTIR) Spectroscopy:

- FTIR spectroscopy is employed to identify the functional groups present in the molecule.
- Characteristic absorption bands for N-H, C=N, and C-N bonds will be observed, confirming the biguanide structure.[\[7\]](#)
- Mass Spectrometry (MS):
 - Mass spectrometry is used to determine the molecular weight of the synthesized compound and to confirm its elemental composition through high-resolution mass spectrometry (HRMS).
- X-ray Crystallography:
 - Single-crystal X-ray diffraction can be used to determine the precise three-dimensional structure of the biguanide salt, providing detailed information on bond lengths and angles.[\[7\]](#)[\[8\]](#)

Mandatory Visualizations

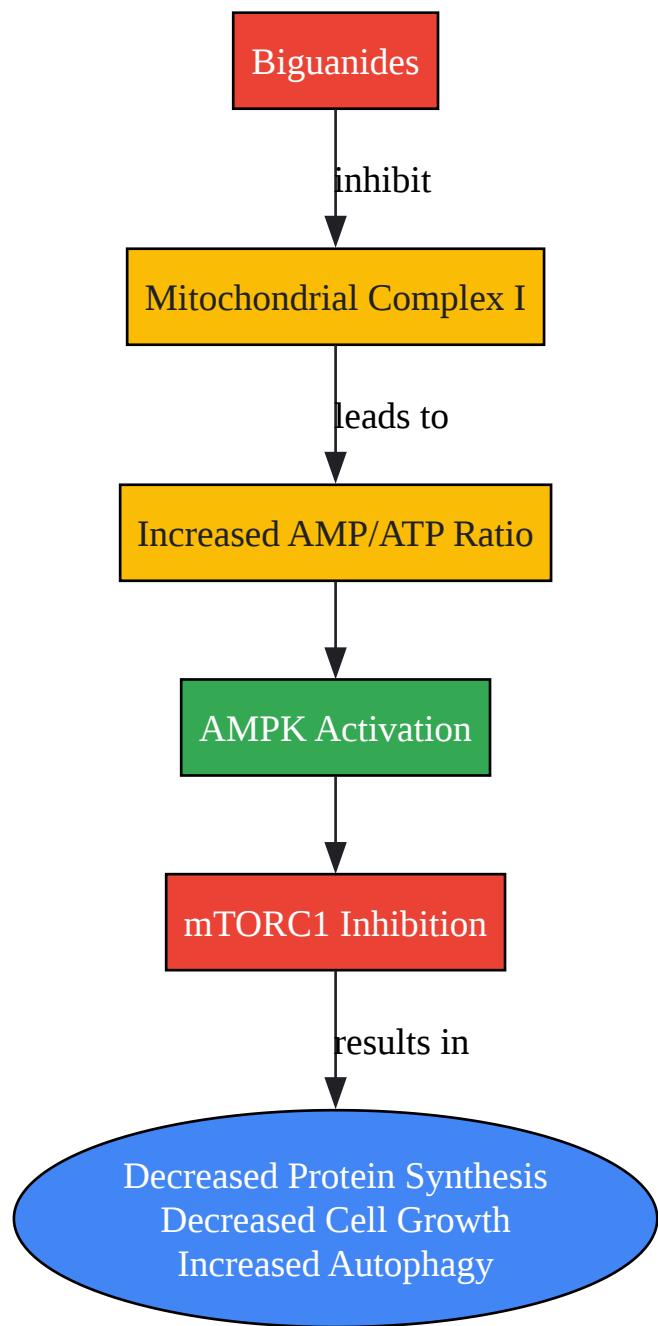
The following diagram illustrates a general workflow for the synthesis and characterization of biguanide derivatives.



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Caption: General workflow for the synthesis and characterization of biguanides.

Biguanides, such as metformin, are known to exert their effects through the activation of AMP-activated protein kinase (AMPK) and subsequent inhibition of the mammalian target of rapamycin complex 1 (mTORC1) signaling pathway.[\[9\]](#)[\[10\]](#)[\[11\]](#)



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